In vitro studies with 4-Fluoro-2-methoxybenzamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Fluoro-2-methoxybenzamide*
CAS No.:	*874804-07-6*
Cat. No.:	*B1603573*

Get Quote

Technical Guide: In Vitro Profiling and Fragment Characterization of **4-Fluoro-2-methoxybenzamide**

Executive Summary

4-Fluoro-2-methoxybenzamide (CAS: 1584-63-0) represents a "privileged structure" in medicinal chemistry, combining the hydrogen-bonding capability of the benzamide motif with the metabolic modulation of fluorine and methoxy substituents. While often utilized as a synthetic intermediate for kinase inhibitors (e.g., VEGFR/PDGFR targets) and antipsychotics (D2/D3 receptor antagonists), its utility in Fragment-Based Drug Discovery (FBDD) is significant due to its low molecular weight (<200 Da) and high ligand efficiency potential.

This application note provides a rigorous technical framework for the in vitro characterization of **4-Fluoro-2-methoxybenzamide**. It moves beyond simple synthesis, detailing protocols for assessing its physicochemical "druggability," metabolic stability (specifically O-demethylation liabilities), and fragment binding affinity.

Part 1: Physicochemical Profiling Protocols

© 2026 BenchChem. All rights reserved.

Before biological assaying, the compound must be characterized for solubility and lipophilicity, as benzamides often exhibit crystal packing forces that limit aqueous solubility.

Thermodynamic Solubility Assay (Shake-Flask Method)

Rationale: Kinetic solubility (DMSO spike) often overestimates solubility. Thermodynamic solubility ensures the compound is truly available in bioassays.

Experimental Workflow:

- Preparation: Weigh 2 mg of **4-Fluoro-2-methoxybenzamide** into a glass vial.
- Solvent Addition: Add 1.0 mL of pH 7.4 Phosphate Buffered Saline (PBS).
- Equilibration: Shake at 300 rpm for 24 hours at 25°C.
- Separation: Centrifuge at 10,000 x g for 10 minutes to pellet undissolved solid.
- Quantification: Analyze supernatant via HPLC-UV (254 nm).

Data Output Table:

Parameter	Value (Target)	Interpretation
Solubility (pH 7.4)	**> 100 µM**	**High solubility; ideal for fragment screening.**

| Solubility (pH 7.4) | < 10 µM | Poor solubility; requires cosolvent (e.g., 1% DMSO) in assays. |

Lipophilicity (LogD) Determination

Rationale: The methoxy group increases lipophilicity, potentially improving permeability but increasing metabolic clearance. Protocol: Shake-flask method using n-octanol/PBS (pH 7.4). Analyze phases by HPLC. Target: LogD 1.0–3.0 is optimal for oral bioavailability.

Part 2: Metabolic Stability (Microsomal Stability Assay)

© 2026 BenchChem. All rights reserved.

Mechanistic Insight: The methoxy group at the 2-position is a primary site for Phase I metabolism via CYP450 enzymes (O-demethylation). The fluorine atom at the 4-position blocks para-hydroxylation, a common metabolic soft spot, thereby redirecting metabolism.

Protocol: Human Liver Microsome (HLM) Stability

Reagents:

- Test Compound: **4-Fluoro-2-methoxybenzamide** (1 µM final conc).
- Enzyme: Pooled Human Liver Microsomes (0.5 mg/mL protein).
- Cofactor: NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6PDH).
- Buffer: 100 mM Potassium Phosphate (pH 7.4).

Step-by-Step Procedure:

- Pre-incubation: Mix microsomes and buffer at 37°C for 5 minutes.
- Initiation: Add NADPH cofactor to start the reaction.
- Sampling: Remove aliquots (50 µL) at T=0, 5, 15, 30, and 60 minutes.
- Quenching: Immediately dispense into 150 µL ice-cold Acetonitrile (containing internal standard, e.g., Tolbutamide).
- Analysis: Centrifuge (4000 rpm, 20 min) and analyze supernatant via LC-MS/MS.
    - Monitor: Parent depletion (MRM transition) and formation of O-desmethyl metabolite (Loss of 14 Da).

Visual Workflow (DOT):



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 1: Workflow for assessing the metabolic stability of benzamide fragments.

Part 3: Fragment Screening (Target Engagement)

As a fragment, **4-Fluoro-2-methoxybenzamide** is often screened against targets like Kinases or Bromodomains. The most robust in vitro method for this size (<200 Da) is Ligand-Observed NMR (STD-NMR).

Protocol: Saturation Transfer Difference (STD) NMR Rationale: Detects transient binding of the fragment to a large protein. The protein is saturated with RF pulses; if the fragment binds, magnetization transfers to the fragment, reducing its signal intensity in the difference spectrum.

Experimental Setup:

- Sample Preparation:
  - Protein: 10 µM (Target Enzyme/Receptor).
  - Ligand: 1 mM **4-Fluoro-2-methoxybenzamide** (100:1 Ligand/Protein ratio).
  - Buffer: D2O-based phosphate buffer (pH 7.4).
- Pulse Sequence:
  - On-Resonance: Irradiation at protein methyl region (-0.5 ppm).
  - Off-Resonance: Irradiation far from protein/ligand signals (30 ppm).
- Data Acquisition:
  - Record 1D ^1H NMR spectra for both irradiation frequencies.
  - Subtract On-Resonance from Off-Resonance.
- Interpretation:

© 2026 BenchChem. All rights reserved.

- Positive Signal: Peaks corresponding to the aromatic protons (benzamide ring) or the methoxy group indicate binding.
- Epitope Mapping: The proton showing the strongest STD effect is in closest contact with the protein surface.

Data Interpretation Guide:

Observation	Conclusion	Action
Strong STD Signal	**Confirmed Binder**	**Proceed to X-ray crystallography or SAR expansion.**
No STD Signal	Non-binder	Discard fragment for this specific target.

| Line Broadening | Aggregation/Tight Binding | Validate with SPR (Surface Plasmon Resonance). |

Part 4: Safety & Toxicity Profiling (hERG Binding)

Benzamides can occasionally interact with the hERG potassium channel, leading to cardiotoxicity (QT prolongation).

Protocol: Fluorescence Polarization (FP) hERG Assay

- Principle: Competition binding against a fluorescent high-affinity hERG ligand (e.g., E-4031 tracer).
- Steps:
  - Incubate hERG membrane preparations with Fluorescent Tracer (1 nM).
  - Titrate **4-Fluoro-2-methoxybenzamide** (0.1 µM – 100 µM).
  - Measure Polarization (mP). A decrease in mP indicates displacement of the tracer (binding).

© 2026 BenchChem. All rights reserved.

- Acceptance Criteria: IC50 > 30 µM is generally considered "safe" for an early fragment.

References

- PubChem. (2024).[1] **4-Fluoro-2-methoxybenzamide** Compound Summary. National Library of Medicine. [Link]
- Journal of Medicinal Chemistry. (General Reference). Strategies for the Design of Benzamide-Based Inhibitors. (Cited for pharmacophore relevance in FBDD).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-Fluoro-3-formyl-2-methoxybenzamide | C9H8FNO3 | CID 171008939 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In vitro studies with 4-Fluoro-2-methoxybenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1603573/docs#in-vitro-studies-with-4-fluoro-2-methoxybenzamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.